

# Safeguarding Your Research: A Comprehensive Guide to Handling 1,1-Dichloroethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Dichloroethane

Cat. No.: B072308

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Essential safety protocols and logistical plans for the laboratory use of **1,1-Dichloroethane**, ensuring the protection of researchers and the integrity of drug development processes.

For laboratory professionals engaged in the fast-paced world of research and development, the safe handling of chemicals is paramount. This guide provides immediate, actionable information on the personal protective equipment (PPE), operational procedures, and disposal plans for **1,1-Dichloroethane**, a highly flammable and harmful chemical. Adherence to these guidelines is critical for maintaining a safe laboratory environment.

## Personal Protective Equipment (PPE): Your First Line of Defense

When handling **1,1-Dichloroethane**, a comprehensive PPE strategy is non-negotiable. The following equipment is essential to prevent exposure through inhalation, skin, or eye contact.<sup>[1]</sup><sup>[2]</sup>

- **Respiratory Protection:** In areas with poor ventilation or high concentrations of **1,1-Dichloroethane**, a self-contained breathing apparatus (SCBA) with a full face mask should be used.<sup>[3]</sup> For concentrations up to 1000 ppm, any supplied-air respirator is recommended.<sup>[1]</sup> For higher concentrations or emergency situations, a pressure-demand or other positive-pressure mode SCBA is necessary.<sup>[1]</sup>

- Eye and Face Protection: Chemical worker goggles are required to prevent eye contact.<sup>[3]</sup> A face shield should also be used to protect against splashes.<sup>[4]</sup>
- Skin Protection: Rubber gloves and protective clothing are mandatory to prevent skin contact.<sup>[3]</sup> If clothing becomes wet with the chemical, it should be removed immediately.<sup>[1]</sup> It is recommended to use a complete suit that protects against chemicals, which should be flame-retardant and antistatic.<sup>[4]</sup>
- Hand Protection: Handle with gloves that have been inspected prior to use.<sup>[4]</sup> Proper glove removal technique (without touching the glove's outer surface) should be followed to avoid skin contact with the product.<sup>[4]</sup>

## Quantitative Safety Data

Understanding the exposure limits and physical properties of **1,1-Dichloroethane** is crucial for a comprehensive safety plan. The following table summarizes key quantitative data from regulatory bodies.

Parameter	Value	Source
OSHA PEL-TWA	100 ppm (400 mg/m <sup>3</sup> )	OSHA <sup>[5][6][7]</sup>
NIOSH REL-TWA	100 ppm (400 mg/m <sup>3</sup> )	NIOSH <sup>[5][6]</sup>
ACGIH TLV-TWA	100 ppm	ACGIH <sup>[5][6]</sup>
IDLH Value	3,000 ppm	NIOSH <sup>[3]</sup>
Flash Point	22°F C.C. / 57°F O.C.	CAMEO Chemicals <sup>[3][8]</sup>
Flammability Limits	LEL: 5.4% / UEL: 11.4%	NIOSH <sup>[1]</sup>

### Abbreviations:

- OSHA PEL-TWA: Occupational Safety and Health Administration Permissible Exposure Limit - Time-Weighted Average
- NIOSH REL-TWA: National Institute for Occupational Safety and Health Recommended Exposure Limit - Time-Weighted Average

- ACGIH TLV-TWA: American Conference of Governmental Industrial Hygienists Threshold Limit Value - Time-Weighted Average
- IDLH: Immediately Dangerous to Life or Health
- LEL: Lower Explosive Limit
- UEL: Upper Explosive Limit

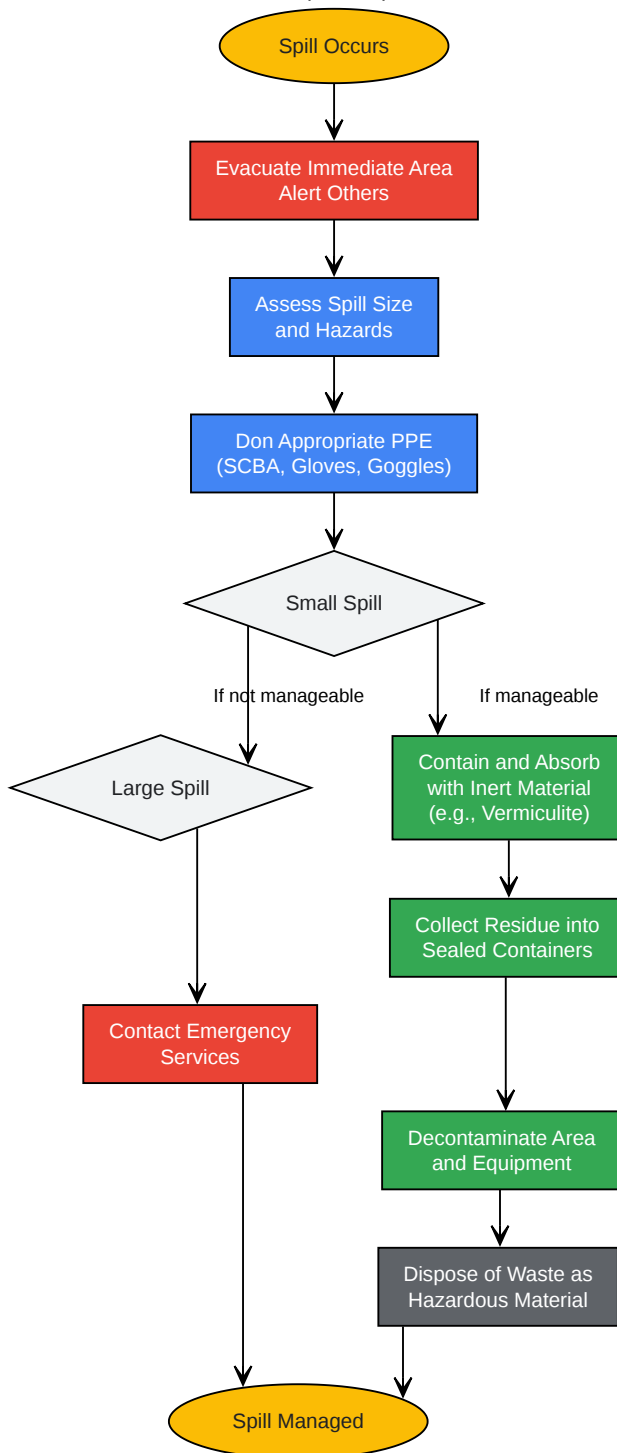
## Operational and Disposal Plans: Step-by-Step Guidance

### Handling and Storage:

- Ventilation: Always handle **1,1-Dichloroethane** in a well-ventilated area, preferably within a laboratory fume hood.[\[9\]](#)[\[10\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[11\]](#) Use explosion-proof electrical and ventilating equipment.[\[4\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[\[6\]](#)[\[9\]](#) Store away from incompatible materials such as strong oxidizers and strong caustics.[\[1\]](#)[\[4\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where **1,1-Dichloroethane** is handled.[\[9\]](#)[\[12\]](#) Wash hands thoroughly after handling.[\[9\]](#)

Spill Response: In the event of a spill, immediate and decisive action is required to mitigate risks. The following workflow outlines the necessary steps.

## 1,1-Dichloroethane Spill Response Workflow

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)